

Application Note and Protocol: Preparation of BMS-911172 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-911172

Cat. No.: B15602699

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the AAK1 inhibitor, **BMS-911172**, using Dimethyl Sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **BMS-911172** relevant to the preparation of stock solutions.

Parameter	Value	Citations
Molecular Weight	339.34 g/mol	[1][2][3]
Solubility in DMSO	Up to 100 mg/mL (294.69 mM) with ultrasonic assistance. A solubility of 68 mg/mL (200.38 mM) is also reported.	[1][4][5]
Recommended Stock Conc.	10 mM - 50 mM. The final concentration should be selected based on experimental requirements and solubility limits.	
Powder Storage	Store at -20°C for up to 3 years.	[1]
Stock Solution Storage	Aliquot into single-use vials to prevent freeze-thaw cycles. Store at -80°C for up to 1 year or at -20°C for up to 1 month.	[1][6]

Experimental Protocol: Preparation of a 10 mM BMS-911172 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **BMS-911172** in DMSO. Adjust the calculations accordingly for different desired concentrations.

2.1. Materials

- **BMS-911172** powder (CAS: 1644248-18-9)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile, amber-colored microcentrifuge tubes or cryovials

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator bath (optional, for aiding dissolution)

2.2. Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Perform all steps in a chemical fume hood or a well-ventilated area.
- DMSO is readily absorbed through the skin and can carry dissolved compounds with it; handle with extreme care.^[7]
- Refer to the Safety Data Sheet (SDS) for **BMS-911172** for complete safety and handling information.

2.3. Calculation

To prepare a 10 mM stock solution, the required mass of **BMS-911172** must be calculated using its molecular weight (MW = 339.34 g/mol).

Formula: Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x MW (g/mol)

Example Calculation for 1 mL of 10 mM Stock Solution:

- Mass (mg) = 10 mmol/L * 0.001 L * 339.34 g/mol
- Mass (mg) = 0.01 mol/L * 0.001 L * 339.34 g/mol = 0.0033934 g
- Mass = 3.39 mg

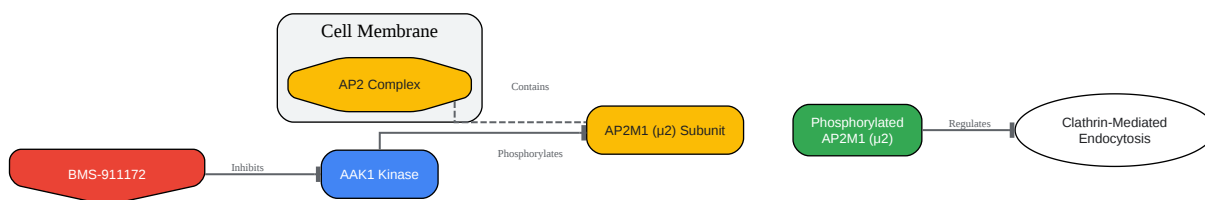
2.4. Step-by-Step Procedure

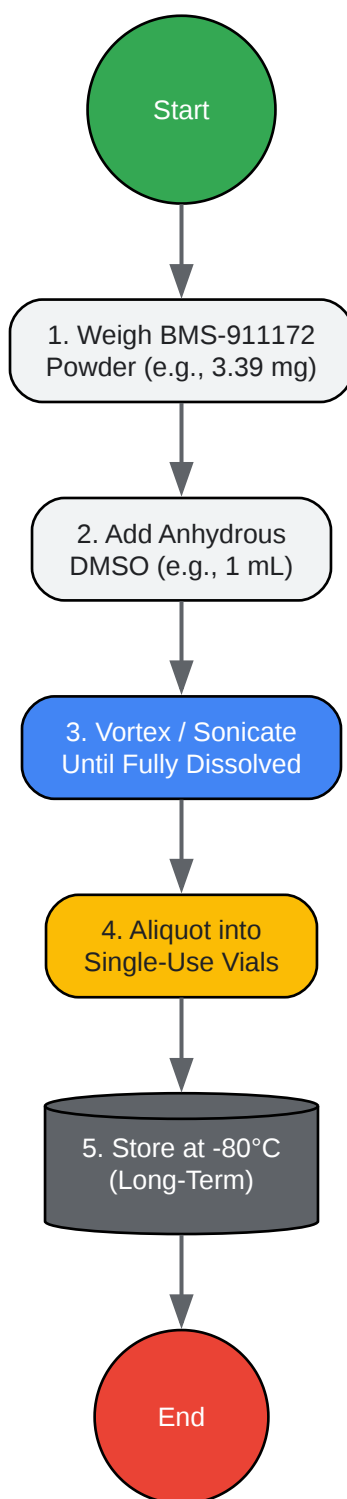
- Equilibration: Allow the **BMS-911172** powder vial to equilibrate to room temperature for 15-20 minutes before opening to minimize moisture condensation.

- **Weighing:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out the calculated amount of **BMS-911172** powder (e.g., 3.39 mg) and transfer it into the tared tube.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution) to the tube containing the powder. It is crucial to use fresh, moisture-free DMSO, as absorbed moisture can reduce the compound's solubility.^[1]
- **Dissolution:** Tightly cap the tube and vortex for 2-3 minutes until the powder is completely dissolved. A clear solution should be obtained.
- **Aiding Dissolution (Optional):** If the compound does not dissolve completely, sonicate the tube in a water bath for 5-10 minutes or gently warm the solution to 37°C.^[8] Visually inspect to ensure no particulates remain.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use, light-protected vials.^[1]
- **Labeling and Final Storage:** Clearly label each aliquot with the compound name, concentration, date, and solvent. Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for short-term use (up to 1 month).^[1]

Signaling Pathway and Workflow Visualization

The following diagrams illustrate the mechanism of action for **BMS-911172** and the experimental workflow for preparing the stock solution.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medkoo.com [medkoo.com]
- 3. probechem.com [probechem.com]
- 4. abmole.com [abmole.com]
- 5. arctomsci.com [arctomsci.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Dimethyl sulfoxide (DMSO) Cell culture grade [itwreagents.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of BMS-911172 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15602699#how-to-prepare-bms-911172-stock-solution-in-dmso]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com